

CAS number 148063-59-6 properties and suppliers

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Compound of Interest

Compound Name: **2,3-Dihydroxyterephthalaldehyde**

Cat. No.: **B2954148**

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An In-depth Technical Guide to **2,3-Dihydroxyterephthalaldehyde** (CAS No. 148063-59-6)

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **2,3-Dihydroxyterephthalaldehyde**, a versatile organic compound identified by CAS number 148063-59-6. Intended for researchers, chemists, and material scientists, this document delves into the compound's properties, synthesis, applications, and commercial availability, with a particular focus on its emerging role in the development of advanced materials.

Compound Identification and Structure

2,3-Dihydroxyterephthalaldehyde, also known by synonyms such as 1,2-dihydroxy-3,6-diformylbenzene and 3,6-diformyl catechol, is an aromatic aldehyde with the molecular formula C₈H₆O₄.^{[1][2]} Its structure is characterized by a benzene ring substituted with two hydroxyl (-OH) groups and two aldehyde (-CHO) groups. This unique arrangement of functional groups imparts specific reactivity and makes it a valuable building block in organic synthesis.

Caption: Molecular structure of **2,3-Dihydroxyterephthalaldehyde**.

Physicochemical Properties

A summary of the key physicochemical properties of **2,3-Dihydroxyterephthalaldehyde** is presented in the table below. These properties are crucial for its handling, storage, and

application in various chemical reactions.

Property	Value	Source(s)
CAS Number	148063-59-6	[1] [2]
Molecular Formula	C ₈ H ₆ O ₄	[1] [2]
Molecular Weight	166.13 g/mol	[1] [2]
Appearance	White to yellow powder or crystalline solid	[2]
Melting Point	140-143 °C or 148-152 °C	[1] [2] [3]
Boiling Point (Predicted)	265.2 ± 40.0 °C	[1] [4]
Density (Predicted)	1.515 ± 0.06 g/cm ³	[1] [4]
Purity	>95% to >98%	[2] [5]
Storage Temperature	2-8°C under an inert atmosphere	[1]
Solubility	Information not widely available, but it is noted to be air-sensitive.	[2]

Synthesis

A common synthetic route to **2,3-Dihydroxyterephthalaldehyde** involves the demethylation of 2,3-dimethoxyterephthalaldehyde.[\[6\]](#) A general laboratory-scale procedure is as follows:

Experimental Protocol: Synthesis of **2,3-Dihydroxyterephthalaldehyde**[\[6\]](#)

- Under an inert atmosphere (e.g., argon), dissolve 2,3-dimethoxyterephthalaldehyde in dichloromethane (CH₂Cl₂).
- Slowly add a solution of boron tribromide (BBr₃) in CH₂Cl₂ to the reaction mixture.
- Stir the mixture at room temperature for approximately 4 hours.

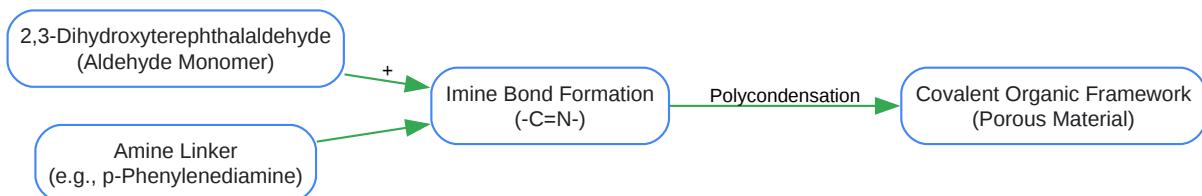
- Quench the reaction by the addition of water and continue stirring overnight.
- Extract the product into an organic solvent such as chloroform (CHCl_3).
- Combine the organic layers and dry over anhydrous magnesium sulfate (MgSO_4).
- Filter the mixture and concentrate the filtrate under reduced pressure.
- Recrystallize the resulting residue from a dichloromethane/hexane solvent system to yield the purified **2,3-dihydroxyterephthalaldehyde**.

Applications in Research and Industry

2,3-Dihydroxyterephthalaldehyde serves as a critical building block in the synthesis of more complex molecules and materials. Its bifunctional nature, possessing both hydroxyl and aldehyde groups, allows for a variety of chemical transformations.

Covalent Organic Frameworks (COFs)

A significant application of **2,3-Dihydroxyterephthalaldehyde** is in the synthesis of Covalent Organic Frameworks (COFs).^[2] COFs are a class of porous crystalline polymers with ordered structures and high surface areas, making them promising materials for gas storage, catalysis, and sensing. The aldehyde groups of **2,3-Dihydroxyterephthalaldehyde** can react with amines to form stable imine linkages, a common strategy for constructing COF backbones.^[2]



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Caption: Role of **2,3-Dihydroxyterephthalaldehyde** in COF synthesis.

Other Applications

Beyond COFs, this compound has potential uses in various sectors:

- Pharmaceutical Industry: It is explored as an active pharmaceutical ingredient due to its potential antioxidant and anti-inflammatory properties.[1]
- Dye and Pigment Industry: It can serve as a key intermediate in the production of dyes and pigments.[1]
- Research and Development: It is utilized as a research compound for developing new organic materials.[1]

Safety and Handling

Based on available safety data, **2,3-Dihydroxyterephthalaldehyde** should be handled with care in a laboratory setting. The following hazard and precautionary statements have been noted:

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).

It is recommended to handle this compound in a well-ventilated area, using appropriate personal protective equipment, including gloves and safety glasses. It is also noted to be sensitive to air and should be stored under an inert atmosphere.[2]

Suppliers

2,3-Dihydroxyterephthalaldehyde is available from several chemical suppliers. Researchers can procure this compound from the following vendors, among others:

- Ambeed, Inc. (via Sigma-Aldrich)
- EvitaChem[2]
- TCI (Shanghai) Development Co., Ltd.
- ChemScene[7]

- Luminescence Technology Corp.[5]
- ChemicalBook (listing multiple suppliers)[6]
- Chemsra (listing multiple suppliers)[4]

Conclusion

2,3-Dihydroxyterephthalaldehyde is a valuable and versatile chemical intermediate with significant potential, particularly in the burgeoning field of advanced materials like Covalent Organic Frameworks. Its unique structure and reactivity offer a platform for the synthesis of novel compounds and materials with tailored properties. As research in these areas continues to expand, the demand for high-purity **2,3-Dihydroxyterephthalaldehyde** is likely to grow.

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